

Solubility and Stability of 5-Amino-3-methylisoxazole: A Technical Guide

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Compound of Interest

Compound Name: 5-Amino-3-methylisoxazole

Cat. No.: B044965

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the current understanding of the solubility and stability of **5-Amino-3-methylisoxazole**, a key building block in medicinal chemistry. The information presented herein is intended to support research and development activities by providing essential data and methodologies for handling and characterizing this compound.

Physicochemical Properties

5-Amino-3-methylisoxazole is a white to off-white crystalline solid.^[1] Key physicochemical properties are summarized in Table 1.

Table 1: Physicochemical Properties of **5-Amino-3-methylisoxazole**

| Property | Value | Reference |
|-------------------|--|-------------------------------|
| Molecular Formula | C ₄ H ₆ N ₂ O | ^[2] ^[3] |
| Molecular Weight | 98.10 g/mol | ^[2] ^[3] |
| Melting Point | 85-87 °C | ^[3] ^[4] |
| Appearance | Yellow to orange-brown crystalline powder and chunks | ^[1] ^[4] |

Solubility Profile

Quantitative solubility data for **5-Amino-3-methylisoxazole** in a wide range of common solvents is not extensively reported in publicly available literature. However, based on available information and data for structurally similar compounds, a general solubility profile can be inferred.

Table 2: Solubility of **5-Amino-3-methylisoxazole** and a Structurally Similar Compound

| Solvent | Compound | Solubility | Temperature (°C) | Reference |
|---------------------------|----------------------------|---------------------------|------------------|-----------|
| Water | 5-Amino-3-methylisoxazole | Slightly soluble (26 g/L) | 25 | [1] |
| Methanol | 5-Amino-3-methylisoxazole | Soluble | Not Specified | |
| Dimethyl Sulfoxide (DMSO) | 3-Amino-5-methylisoxazole* | 55 mg/mL | Not Specified | |

*Note: Data for 3-Amino-5-methylisoxazole is provided as a reference due to structural similarity. Researchers are advised to determine the specific solubility of **5-Amino-3-methylisoxazole** for their intended applications.

Stability Profile

The chemical stability of **5-Amino-3-methylisoxazole** is a critical factor for its storage, handling, and application in drug development. While specific kinetic data for its degradation is limited, information on related isoxazole derivatives provides insights into its potential stability liabilities.

General Stability: The compound is generally considered to be chemically stable under standard ambient conditions (room temperature). However, exposure to certain conditions can lead to degradation.

Factors Affecting Stability:

- **pH:** The isoxazole ring, a core structure of this molecule, can be susceptible to cleavage under basic conditions. Studies on other isoxazole-containing compounds have shown that degradation rates increase with higher pH.
- **Temperature:** Elevated temperatures can promote the degradation of **5-Amino-3-methylisoxazole**. A study on a closely related derivative, 5-amino-3-methyl-isoxazole-4-carboxylic acid, demonstrated decreased stability with microwave irradiation, which generates heat.^[5]
- **Light:** While no specific data on the photostability of **5-Amino-3-methylisoxazole** was found, it is generally good practice to protect heterocyclic compounds from prolonged exposure to light to prevent potential photodegradation.

Potential Degradation Pathway: The primary degradation pathway for isoxazole rings under basic conditions involves hydrolytic cleavage of the N-O bond, leading to the formation of a β -keto nitrile derivative.

Experimental Protocols

The following sections outline generalized experimental protocols for determining the solubility and stability of **5-Amino-3-methylisoxazole**. These methodologies are based on standard pharmaceutical industry practices.

Solubility Determination: Shake-Flask Method

This method is a standard approach for determining the equilibrium solubility of a compound in a specific solvent.

Methodology:

- **Preparation of Saturated Solution:** An excess amount of **5-Amino-3-methylisoxazole** is added to a known volume of the selected solvent in a sealed container (e.g., a glass vial).
- **Equilibration:** The container is agitated (e.g., using a shaker bath) at a constant temperature for a defined period (typically 24-48 hours) to ensure equilibrium is reached.

- **Phase Separation:** The suspension is allowed to stand, or is centrifuged, to separate the undissolved solid from the saturated solution.
- **Sample Analysis:** A clear aliquot of the supernatant is carefully removed, diluted appropriately, and the concentration of **5-Amino-3-methylisoxazole** is determined using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC).
- **Calculation:** The solubility is calculated based on the measured concentration in the saturated solution.

Stability Assessment: Forced Degradation Studies

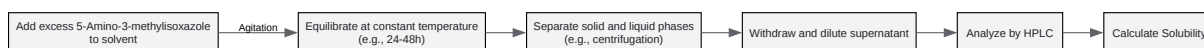
Forced degradation studies are essential for identifying potential degradation products and pathways, and for developing stability-indicating analytical methods.

Methodology:

- **Stress Conditions:** Solutions of **5-Amino-3-methylisoxazole** are subjected to various stress conditions, including:
 - **Acidic Hydrolysis:** 0.1 M HCl at 60°C for 24 hours.
 - **Basic Hydrolysis:** 0.1 M NaOH at 60°C for 24 hours.
 - **Oxidative Degradation:** 3% H₂O₂ at room temperature for 24 hours.
 - **Thermal Degradation:** The solid compound is heated at 80°C for 48 hours.
 - **Photostability:** The solid compound and a solution are exposed to light according to ICH Q1B guidelines.
- **Sample Analysis:** At specified time points, samples are withdrawn, neutralized if necessary, and analyzed by a stability-indicating HPLC method.
- **Data Evaluation:** The percentage of degradation is calculated, and any significant degradation products are identified and characterized.

Visualizations

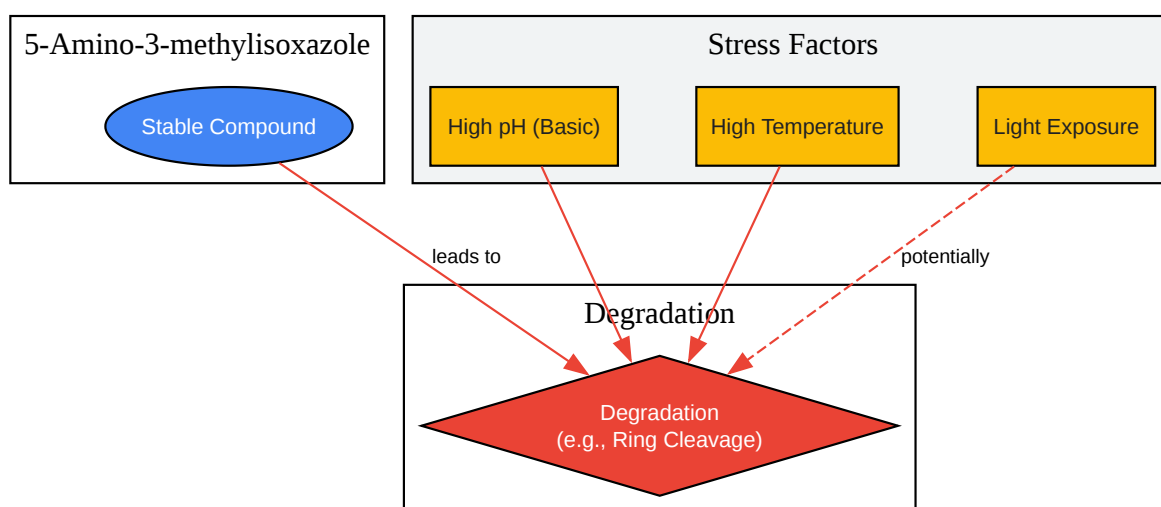
Experimental Workflow for Solubility Determination



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Caption: Workflow for solubility determination using the shake-flask method.

Logical Relationship of Factors Affecting Stability



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Caption: Factors influencing the stability of **5-Amino-3-methylisoxazole**.

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References

- 1. pubs.rsc.org [pubs.rsc.org]
- 2. Degrading Characterization of the Newly Isolated Nocardioides sp. N39 for 3-Amino-5-methyl-isoxazole and the Related Genomic Information - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 3. mdpi.com [mdpi.com]
- 4. 5-Amino-3-methyl-Isoxazole-4-carboxylic Acid as a Novel Unnatural Amino Acid in the Solid Phase Synthesis of α/β -Mixed Peptides - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 5. chromatographyonline.com [chromatographyonline.com]
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